

3,5-Diethylphenol: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	3,5-Diethylphenol	
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Abstract

This technical guide provides a detailed overview of **3,5-diethylphenol**, a significant dialkylated phenol in chemical synthesis. The document covers the historical context of its discovery, plausible synthesis methodologies with detailed experimental protocols, and its physicochemical properties. The primary synthesis route discussed involves a three-step process commencing with the Friedel-Crafts acylation of **1,3-diethylbenzene**, followed by a Baeyer-Villiger oxidation and subsequent hydrolysis. Due to a lack of specific literature on the biological pathways of **3,5-diethylphenol**, this guide focuses on its chemical synthesis and properties, presenting a logical workflow for its preparation. All quantitative data are summarized in tabular format for clarity and comparative analysis.

Introduction

3,5-Diethylphenol (CAS No. 1197-34-8) is an aromatic organic compound characterized by a phenol ring substituted with two ethyl groups at the meta positions.[1] While not as extensively studied as its methyl analog, 3,5-dimethylphenol, **3,5-diethylphenol** serves as a valuable intermediate in the synthesis of more complex molecules, including polymers and specialty chemicals. Its unique substitution pattern imparts specific steric and electronic properties that are of interest to researchers in materials science and synthetic organic chemistry. This guide aims to consolidate the available information on **3,5-diethylphenol**, providing a resource for researchers, scientists, and professionals in drug development and chemical manufacturing.



History and Discovery

The first documented synthesis of **3,5-diethylphenol** appears to date back to 1957 in a publication by I. N. Samsonova in the "Journal of General Chemistry of the USSR". While the full text of this article is not widely accessible, this reference marks the earliest known report of this compound in the scientific literature. The historical development of synthetic routes to **3,5-diethylphenol** has largely paralleled the methodologies established for other dialkylated phenols, particularly **3,5-dimethylphenol**. These methods have evolved from classical organic reactions to more refined industrial processes, although specific large-scale production details for **3,5-diethylphenol** are not extensively documented.

Physicochemical Properties

3,5-Diethylphenol is a solid at room temperature with a distinct phenolic odor. A summary of its key physicochemical properties is presented in the table below.

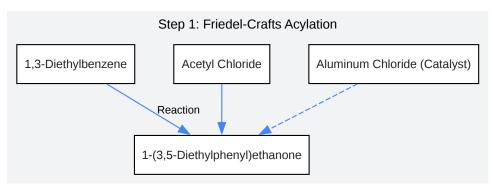
Property	Value	Reference(s)
Molecular Formula	C10H14O	[1]
Molecular Weight	150.22 g/mol	[1]
CAS Number	1197-34-8	[1]
Melting Point	75 - 77 °C	
Boiling Point	242.5 - 248 °C at 760-767 Torr	_
Appearance	Solid	-
Solubility	Insoluble in water; soluble in organic solvents	-

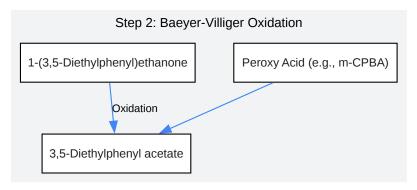
Synthesis of 3,5-Diethylphenol

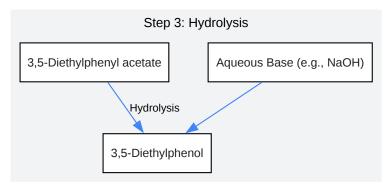
The most plausible and frequently referenced conceptual pathway for the synthesis of **3,5-diethylphenol** is a three-step process starting from **1,3-diethylphenol**. This methodology is analogous to a patented process for the synthesis of **3,5-dimethylphenol** from xylene.[1][2] The overall workflow is depicted in the diagram below.



Synthesis Workflow for 3,5-Diethylphenol







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Caption: A logical workflow for the three-step synthesis of **3,5-Diethylphenol**.



Experimental Protocols

The following are detailed experimental protocols for each step in the synthesis of **3,5-diethylphenol**, based on established procedures for analogous compounds.

Step 1: Friedel-Crafts Acylation of 1,3-Diethylbenzene

This step involves the acylation of 1,3-diethylbenzene with acetyl chloride using aluminum chloride as a Lewis acid catalyst to form 1-(3,5-diethylphenyl)ethanone.

- Materials:
 - 1,3-Diethylbenzene
 - Acetyl chloride
 - Anhydrous aluminum chloride (AlCl₃)
 - Anhydrous dichloromethane (DCM) as solvent
 - Ice bath
 - Hydrochloric acid (HCl), dilute aqueous solution
 - Saturated aqueous sodium bicarbonate (NaHCO₃) solution
 - Saturated aqueous sodium chloride (brine) solution
 - Anhydrous magnesium sulfate (MgSO₄)
 - Round-bottom flask, dropping funnel, condenser, magnetic stirrer
- Procedure:
 - In a flame-dried round-bottom flask equipped with a magnetic stirrer, dropping funnel, and a condenser under a nitrogen atmosphere, suspend anhydrous aluminum chloride in anhydrous dichloromethane.
 - Cool the suspension in an ice bath.



- Add acetyl chloride dropwise to the cooled suspension with vigorous stirring.
- After the addition of acetyl chloride, add 1,3-diethylbenzene dropwise from the dropping funnel, maintaining the temperature below 10 °C.
- Once the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC or GC).
- Carefully quench the reaction by slowly pouring the mixture over crushed ice and dilute hydrochloric acid.
- Separate the organic layer, and wash it sequentially with water, saturated aqueous sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude 1-(3,5-diethylphenyl)ethanone.
- Purify the product by vacuum distillation or column chromatography.

Step 2: Baeyer-Villiger Oxidation of 1-(3,5-Diethylphenyl)ethanone

The ketone intermediate is then oxidized using a peroxy acid, such as metachloroperoxybenzoic acid (m-CPBA), to form the ester, 3,5-diethylphenyl acetate.[3][4][5][6]

- Materials:
 - 1-(3,5-Diethylphenyl)ethanone
 - meta-Chloroperoxybenzoic acid (m-CPBA)
 - Dichloromethane (DCM) as solvent
 - Aqueous sodium sulfite (Na₂SO₃) solution
 - Saturated aqueous sodium bicarbonate (NaHCO₃) solution
 - Saturated aqueous sodium chloride (brine) solution



Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- Dissolve 1-(3,5-diethylphenyl)ethanone in dichloromethane in a round-bottom flask.
- Add m-CPBA portion-wise to the solution at room temperature. The reaction is often exothermic, and cooling may be necessary to maintain the temperature.
- Stir the reaction mixture at room temperature until the starting material is consumed (monitored by TLC or GC).
- Quench the reaction by adding an aqueous solution of sodium sulfite to destroy the excess peroxy acid.
- Wash the organic layer with saturated aqueous sodium bicarbonate solution to remove meta-chlorobenzoic acid, followed by a wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure to obtain crude 3,5-diethylphenyl acetate.
- The product can be purified by column chromatography if necessary.

Step 3: Hydrolysis of 3,5-Diethylphenyl acetate

The final step is the hydrolysis of the ester to yield **3,5-diethylphenol**.

- Materials:
 - 3,5-Diethylphenyl acetate
 - Methanol or ethanol as a co-solvent
 - Aqueous sodium hydroxide (NaOH) or potassium hydroxide (KOH) solution
 - Hydrochloric acid (HCI) for acidification
 - Diethyl ether or ethyl acetate for extraction



Procedure:

- Dissolve 3,5-diethylphenyl acetate in methanol or ethanol in a round-bottom flask.
- Add an aqueous solution of sodium hydroxide.
- Heat the mixture to reflux and stir for a few hours until the hydrolysis is complete (monitored by TLC).
- Cool the reaction mixture to room temperature and remove the alcohol under reduced pressure.
- Acidify the aqueous residue with hydrochloric acid to a pH of approximately 1-2, which will precipitate the 3,5-diethylphenol.
- Extract the product with diethyl ether or ethyl acetate.
- Wash the combined organic extracts with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
- The crude **3,5-diethylphenol** can be purified by recrystallization or distillation.

Applications

The primary application of **3,5-diethylphenol** is as a synthetic intermediate in the chemical industry. It is used in the preparation of:

- Polymers: It can be used as a monomer in the production of phenolic resins and other polymers.
- Specialty Chemicals: Its unique structure makes it a precursor for various specialty chemicals, including antioxidants and ligands for catalysis.[1]

Conclusion

3,5-Diethylphenol is a valuable dialkylated phenol with a history dating back to the mid-20th century. While detailed historical and industrial synthesis information is not abundant, a robust and logical synthesis pathway can be proposed based on well-established organic reactions.



This guide provides a comprehensive overview of the known properties and a detailed, plausible experimental protocol for the synthesis of **3,5-diethylphenol**, serving as a valuable resource for the scientific community. Further research into its biological activities and potential applications remains an area of interest.

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- To cite this document: BenchChem. [3,5-Diethylphenol: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075064#discovery-and-history-of-3-5-diethylphenol]

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